

1-Azido-3-nitrobenzene molecular weight and formula

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Compound of Interest

Compound Name: 1-Azido-3-nitrobenzene

Cat. No.: B075478

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An In-depth Technical Guide to 1-Azido-3-nitrobenzene

This guide provides a detailed overview of the fundamental physicochemical properties of **1-Azido-3-nitrobenzene**, a compound of interest for researchers, scientists, and professionals in drug development.

Core Molecular Information

1-Azido-3-nitrobenzene is a chemical compound with the molecular formula $C_6H_4N_4O_2$.^{[1][2][3][4]} Its molecular structure consists of a benzene ring substituted with an azido group ($-N_3$) and a nitro group ($-NO_2$).

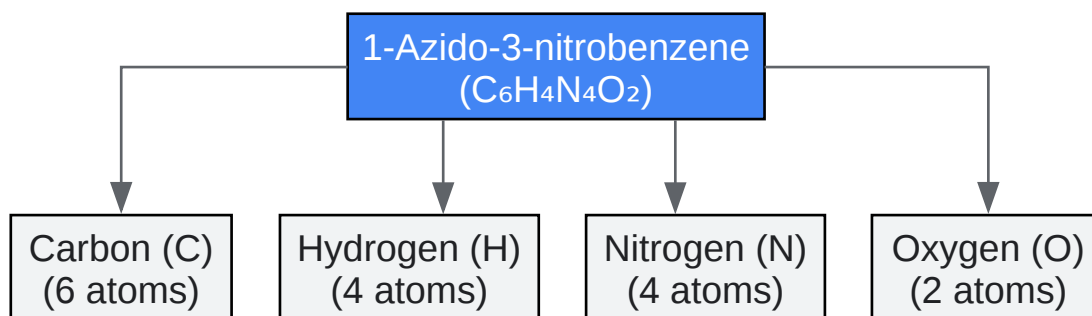
Quantitative Molecular Data

The key molecular identifiers and properties of **1-Azido-3-nitrobenzene** are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	$C_6H_4N_4O_2$	[1][2][3][4]
Molecular Weight	164.12 g/mol	[1][2][5]
IUPAC Name	1-azido-3-nitrobenzene	[3]
CAS Number	1516-59-2	[2]

Molecular Structure and Relationships

The relationship between the molecular formula and its constituent elements can be visualized as a logical hierarchy.



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Caption: Hierarchical breakdown of the molecular formula of **1-Azido-3-nitrobenzene**.

Experimental Protocols

Detailed experimental protocols for the synthesis or use of **1-Azido-3-nitrobenzene** are specific to individual research applications and are not broadly available in public chemical databases. For specific methodologies, researchers should consult peer-reviewed scientific literature that details the synthesis or application of this compound in a context relevant to their work.

Signaling Pathways

Information regarding the specific signaling pathways modulated by **1-Azido-3-nitrobenzene** is not readily available in the public domain. The biological activity and potential interactions with signaling pathways would be a subject of specific pharmacological or toxicological studies. Researchers investigating the effects of this compound would need to perform targeted in-vitro or in-vivo experiments to elucidate any such activities.

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References

- 1. 1-azido-3-nitrobenzene [stenutz.eu]
- 2. 1-Azido-3-nitrobenzene | 1516-59-2 | BAA51659 | Biosynth [biosynth.com]
- 3. 3-Nitrophenyl azide | C₆H₄N₄O₂ | CID 150927 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1-Azido-3-nitrobenzene [oakwoodchemical.com]
- 5. 1-Azido-4-nitrobenzene | C₆H₄N₄O₂ | CID 137049 - PubChem [pubchem.ncbi.nlm.nih.gov]
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